

Essential Safety and Logistical Information for Handling AZ12799734

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ12799734

Cat. No.: B1665893

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds. This document provides essential, immediate safety and logistical information for the handling of **AZ12799734**, including operational and disposal plans. The following procedural guidance is based on general laboratory safety standards and publicly available product information.

Disclaimer: This information is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). It is imperative to obtain and thoroughly review the official SDS for **AZ12799734** from your chemical supplier before any handling, storage, or disposal of this compound.

Compound Data

The following table summarizes key quantitative data for **AZ12799734**.

Property	Value
Molecular Weight	370.43 g/mol [1]
Molecular Formula	C ₁₈ H ₁₈ N ₄ O ₃ S [1]
Purity	≥98% (HPLC) [1]
Storage Temperature	-20°C [1]
Solubility in DMSO	≥100 mM

Personal Protective Equipment (PPE)

When handling **AZ12799734**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield are mandatory.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use and replace them immediately if they become contaminated or show signs of degradation.
Body Protection	A laboratory coat must be worn at all times. Ensure it is fully buttoned.
Respiratory Protection	If handling the compound as a powder or if there is a risk of aerosolization, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a chemical fume hood.

Operational Plan: Step-by-Step Guidance

Adherence to a strict operational plan is essential for the safe handling of **AZ12799734**.

- Preparation and Planning:
 - Always work in a designated and well-ventilated laboratory space, preferably within a certified chemical fume hood.
 - Ensure that a safety shower and eyewash station are readily accessible.
 - Familiarize yourself with the location and operation of all laboratory safety equipment.
 - Have a chemical spill kit available and ensure all laboratory personnel are trained in its use.

- Handling and Experimental Use:
 - When weighing the solid compound, do so within a chemical fume hood or a ventilated balance enclosure to avoid inhalation of any dust particles.
 - To prepare solutions, slowly add the solvent to the solid compound to prevent splashing.
 - Clearly label all containers with the chemical name, concentration, date, and appropriate hazard warnings.
 - Avoid direct contact with the skin and eyes. In case of accidental contact, follow the first-aid procedures outlined in the SDS.

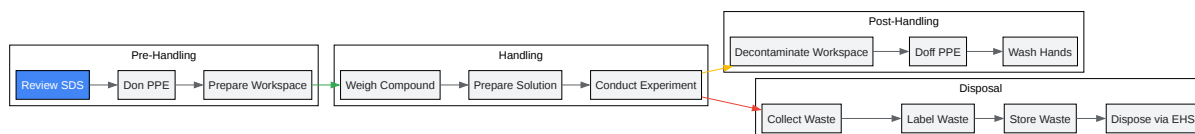
Disposal Plan

Proper disposal of **AZ12799734** and any associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: All unused solid **AZ12799734** and solutions containing the compound must be disposed of as hazardous chemical waste.
- Waste Containers: Collect all waste in clearly labeled, sealed, and appropriate containers. Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Contaminated Materials: Any materials that have come into contact with **AZ12799734**, such as gloves, pipette tips, and weighing paper, should be disposed of as contaminated solid waste.
- Institutional Guidelines: Follow all local, state, and federal regulations, as well as your institution's specific protocols for hazardous waste disposal.

Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **AZ12799734**, from initial preparation to final disposal.



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Caption: A logical workflow for the safe handling of **AZ12799734**.

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References

- 1. AZ 12799734 | TGF- β Receptors | Tocris Bioscience [tocris.com]
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Phone: (601) 213-4426

Email: info@benchchem.com